

# Application Notes and Protocols for Flusilazole Residue Analysis in Agricultural Crops

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## Compound of Interest

Compound Name: *Flusilazole*

Cat. No.: *B1673485*

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These application notes provide a comprehensive overview and detailed protocols for the analysis of **flusilazole** residues in a variety of agricultural crops. The methodologies described are based on established and validated techniques, primarily utilizing the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample preparation, followed by instrumental analysis using High-Performance Liquid Chromatography (HPLC) with Diode-Array Detection (DAD), Gas Chromatography-Mass Spectrometry (GC-MS/MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

## Introduction

**Flusilazole** is a broad-spectrum systemic fungicide used to control a range of diseases in various agricultural crops. Due to its potential persistence, monitoring its residue levels in food commodities is crucial to ensure consumer safety and compliance with regulatory limits, known as Maximum Residue Limits (MRLs). Accurate and reliable analytical methods are therefore essential for the determination of **flusilazole** residues.

## Data Presentation

The following tables summarize the quantitative data from various studies on **flusilazole** residue analysis.

Table 1: Performance of Analytical Methods for **Flusilazole** Residue Analysis in Fruits

Crop	Sample Preparation	Analytical Method	LOD (mg/kg)	LOQ (mg/kg)	Recovery (%)	Reference
Grapes	Modified QuEChERS	HPLC-DAD	0.008	0.02	86-90	<a href="#">[1]</a>
Apples	QuEChERS	HPLC	-	-	98.85-99.83	<a href="#">[2]</a>

Table 2: Performance of Analytical Methods for **Flusilazole** Residue Analysis in Vegetables

Crop	Sample Preparation	Analytical Method	LOD (mg/kg)	LOQ (mg/kg)	Recovery (%)	Reference
Spinach	QuEChERS	LC-MS/MS	-	0.005-0.01	-	<a href="#">[3]</a>
Lettuce	QuEChERS	LC-MS/MS	-	-	-	<a href="#">[4]</a>
Parsley	QuEChERS	LC-MS/MS	-	-	-	<a href="#">[4]</a>

Table 3: Performance of Analytical Methods for **Flusilazole** Residue Analysis in Cereals

Crop	Sample Preparation	Analytical Method	LOD (mg/kg)	LOQ (mg/kg)	Recovery (%)	Reference
Wheat	Methanol Extraction	GC and LC	-	0.01	75.7-97.9	[5]
Rice	Modified QuEChERS	UPLC-MS/MS	-	0.0036-0.02	70-120	[6]
Wheat Flour	Modified QuEChERS	UPLC-MS/MS	-	0.0036-0.02	70-120	[6]

## Experimental Protocols

This section provides detailed methodologies for the key experiments involved in **flusilazole** residue analysis.

### Protocol 1: Sample Preparation using the QuEChERS Method

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis. Below are generalized steps, which may require minor modifications based on the specific crop matrix.

Materials:

- Homogenizer or blender
- 50 mL centrifuge tubes with screw caps
- Centrifuge
- Vortex mixer
- Acetonitrile (ACN), HPLC grade

- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Sodium chloride ( $\text{NaCl}$ )
- Disodium citrate sesquihydrate
- Trisodium citrate dihydrate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) - for samples with high pigment content

#### Procedure:

- Homogenization: Weigh a representative portion of the agricultural crop (e.g., 10-15 g) and homogenize it to a uniform consistency. For dry samples like cereals, milling to a fine powder is recommended.
- Extraction:
  - Transfer the homogenized sample into a 50 mL centrifuge tube.
  - Add 10-15 mL of acetonitrile.
  - Add the appropriate QuEChERS extraction salts. A common combination is 4 g  $\text{MgSO}_4$ , 1 g  $\text{NaCl}$ , 1 g trisodium citrate dihydrate, and 0.5 g disodium citrate sesquihydrate.
  - Securely cap the tube and shake vigorously for 1 minute. This can be done manually or using a mechanical shaker.
- Centrifugation: Centrifuge the tube at a sufficient speed (e.g., 3000-5000 rpm) for 5-10 minutes to achieve phase separation.
- Dispersive Solid-Phase Extraction (dSPE) - Cleanup:

- Transfer an aliquot of the upper acetonitrile layer (typically 1-8 mL) to a 2 mL or 15 mL centrifuge tube containing the dSPE sorbent.
- The dSPE sorbent composition depends on the matrix. A common mixture for many crops is 150 mg MgSO<sub>4</sub> and 50 mg PSA per mL of extract. For pigmented samples like spinach, GCB can be added. For samples with fats and waxes, C18 may be included.
- Vortex the tube for 30-60 seconds.
- Final Centrifugation and Collection:
  - Centrifuge the dSPE tube for 5 minutes.
  - Carefully collect the supernatant (the cleaned extract) and transfer it to a vial for instrumental analysis. The extract may be filtered through a 0.22 µm syringe filter before injection.

## Protocol 2: Instrumental Analysis by LC-MS/MS

LC-MS/MS is a highly sensitive and selective technique for the quantification of **flusilazole**.

Instrumentation:

- Liquid Chromatograph coupled to a Tandem Mass Spectrometer with an Electrospray Ionization (ESI) source.

Typical LC Conditions:

- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm) is commonly used.
- Mobile Phase: A gradient elution with water (A) and methanol or acetonitrile (B), both often containing a small amount of formic acid (e.g., 0.1%) and/or ammonium formate (e.g., 5 mM) to improve ionization.
- Flow Rate: 0.2-0.4 mL/min.
- Injection Volume: 5-10 µL.

- Column Temperature: 30-40 °C.

Typical MS/MS Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Acquisition Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for **flusilazole** need to be optimized on the specific instrument. Commonly used transitions include  $m/z$  316.1 → 165.1 and 316.1 → 247.1.

## Protocol 3: Instrumental Analysis by GC-MS/MS

GC-MS/MS is another powerful technique suitable for the analysis of **flusilazole**.

Instrumentation:

- Gas Chromatograph coupled to a Tandem Mass Spectrometer.

Typical GC Conditions:

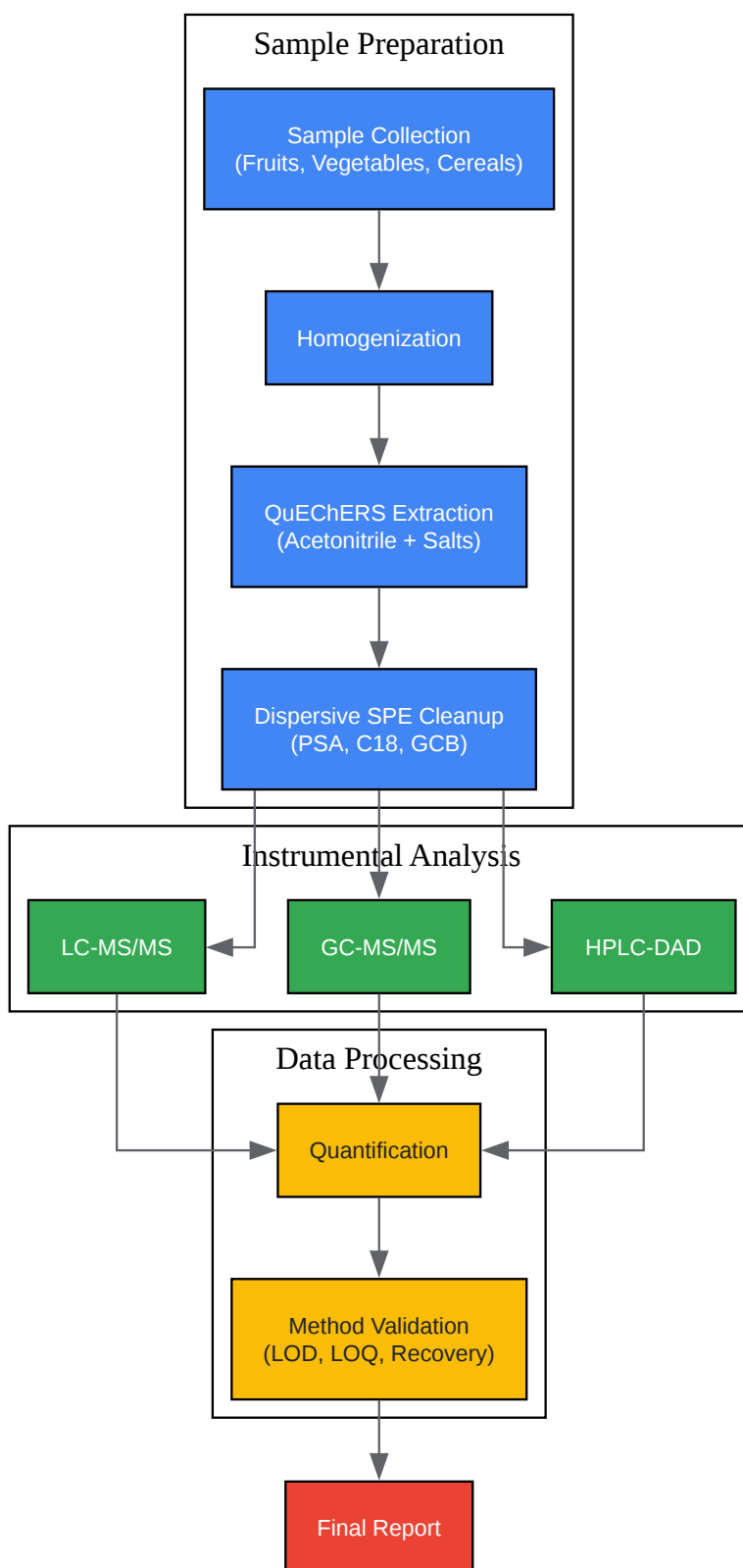
- Column: A low-bleed, mid-polarity capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness) is often employed.
- Injector: Splitless injection is typically used for trace analysis.
- Injector Temperature: 250-280 °C.
- Oven Temperature Program: A temperature gradient is used to separate the analytes. A typical program might start at 70-80 °C, hold for 1-2 minutes, then ramp up to 280-300 °C.
- Carrier Gas: Helium at a constant flow rate.

Typical MS/MS Conditions:

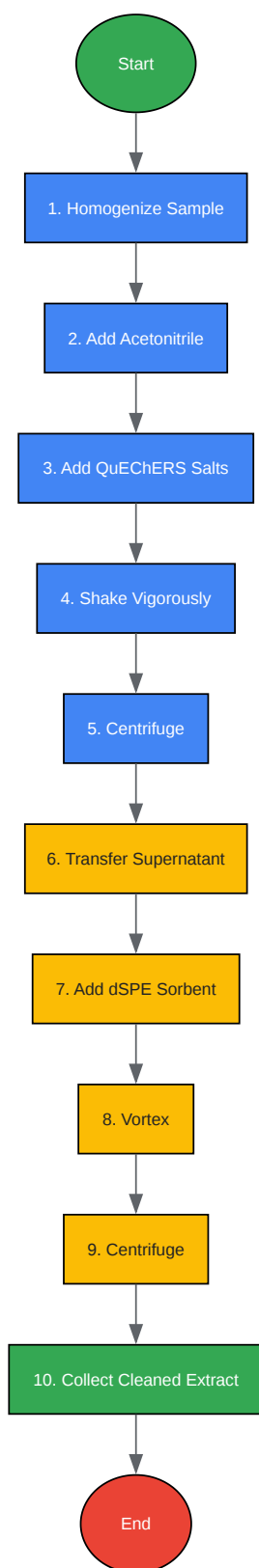
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions: Specific precursor-to-product ion transitions for **flusilazole** need to be determined.

## Visualizations







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